

exploring the amphoteric nature of anthranilic acid

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Compound of Interest

Compound Name: *Anthranilic acid*

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An In-depth Technical Guide to the Amphoteric Nature of **Anthranilic Acid**

Introduction

Anthranilic acid, systematically known as 2-aminobenzoic acid, is an aromatic organic compound with the chemical formula $C_7H_7NO_2$.^{[1][2]} It consists of a benzene ring substituted with a carboxylic acid group and an amino group in the ortho position.^{[1][2]} This unique structural arrangement of an acidic and a basic functional group on the same molecule confers upon it the property of amphotericism, the ability to act as both an acid and a base.^{[1][3]} This dual chemical nature is central to its reactivity and its wide-ranging applications, particularly as a versatile precursor in the synthesis of pharmaceuticals, dyes, and fragrances.^{[4][5][6]}

This guide provides a comprehensive technical exploration of the amphoteric nature of **anthranilic acid**, designed for researchers, scientists, and professionals in drug development. It will delve into the fundamental principles governing its acidic and basic properties, present experimental methodologies for their characterization, and discuss the profound implications of this amphotericism in practical applications.

Physicochemical Properties of Anthranilic Acid

The physical and chemical properties of **anthranilic acid** are a direct consequence of its molecular structure. It typically appears as a white to pale-yellow crystalline powder with a sweetish taste.^[7] Its solubility is influenced by the pH of the medium, a characteristic feature of amphoteric compounds.^[8]

Property	Value
Molecular Formula	C ₇ H ₇ NO ₂
Molar Mass	137.14 g/mol [7] [9]
Melting Point	146–148 °C [1] [9]
Boiling Point	200 °C (sublimes) [3] [9]
Density	1.412 g/cm ³ [1] [3]
Water Solubility	5.7 g/L (25 °C) [5]

The Dual Personality: Acidic and Basic Character of Anthranilic Acid

The presence of both a carboxylic acid (-COOH) group and an amino (-NH₂) group allows **anthranilic acid** to exhibit a fascinating dual chemical personality.[\[1\]](#)[\[10\]](#)

As an Acid

The carboxylic acid group is responsible for the acidic nature of **anthranilic acid**. It can donate a proton (H⁺) to a base. In an aqueous solution, it establishes an equilibrium, forming the anthranilate anion. The acid dissociation constant (pKa) for this equilibrium is a measure of its acidic strength. Due to the electron-donating effect of the amino group, **anthranilic acid** is a weaker acid than benzoic acid (pKa 4.20).[\[10\]](#)[\[11\]](#)

Reaction with a Base: When a strong base such as sodium hydroxide (NaOH) is added to a solution of **anthranilic acid**, the carboxylic acid group is deprotonated, forming sodium anthranilate and water.

As a Base

The amino group, with its lone pair of electrons on the nitrogen atom, confers basic properties to the molecule. It can accept a proton from an acid. The pKa of the conjugate acid (the protonated amino group) indicates the strength of its basicity. The electron-withdrawing effect of the carboxy group makes **anthranilic acid** a much weaker base than aniline (pKa 4.61).[\[10\]](#)[\[11\]](#)

Reaction with an Acid: In the presence of a strong acid like hydrochloric acid (HCl), the amino group is protonated, forming the 2-carboxyanilinium cation.

The Zwitterion

In the solid state and in aqueous solutions near its isoelectric point, **anthranilic acid** exists predominantly as a zwitterion.^{[1][12]} A zwitterion is a molecule that has both a positive and a negative formal charge, resulting in an overall neutral molecule. In the case of **anthranilic acid**, the carboxylic acid group donates its proton to the amino group, forming a carboxylate anion and an ammonium cation within the same molecule.

The following diagram illustrates the different forms of **anthranilic acid** in equilibrium in an aqueous solution, depending on the pH.

Caption: Equilibrium states of **anthranilic acid** in aqueous solution.

pKa Values of Anthranilic Acid

The pKa values quantify the acidic and basic strengths of the functional groups in **anthranilic acid**.

Functional Group	pKa Value (in H ₂ O)	Reference
Carboxylic acid (-COOH)	~2.17	[1][3]
Protonated amino (-NH ₃ ⁺)	~4.85	[1][3]

Experimental Determination of Amphotericism: Potentiometric Titration

Potentiometric titration is a highly accurate method for determining the pKa values of an amphoteric compound like **anthranilic acid**.^[13] This technique involves monitoring the pH of a solution of the analyte as a titrant of known concentration is incrementally added. The resulting titration curve of pH versus the volume of titrant added reveals the equivalence points and pKa values.^[14]

Experimental Protocol

Materials and Reagents:

- **Anthranilic acid** (high purity)
- Standardized 0.1 M Hydrochloric acid (HCl) solution
- Standardized 0.1 M Sodium hydroxide (NaOH) solution
- Deionized water
- pH meter with a combination glass electrode
- Magnetic stirrer and stir bar
- Burette (50 mL)
- Beaker (250 mL)
- Volumetric flasks and pipettes

Procedure:

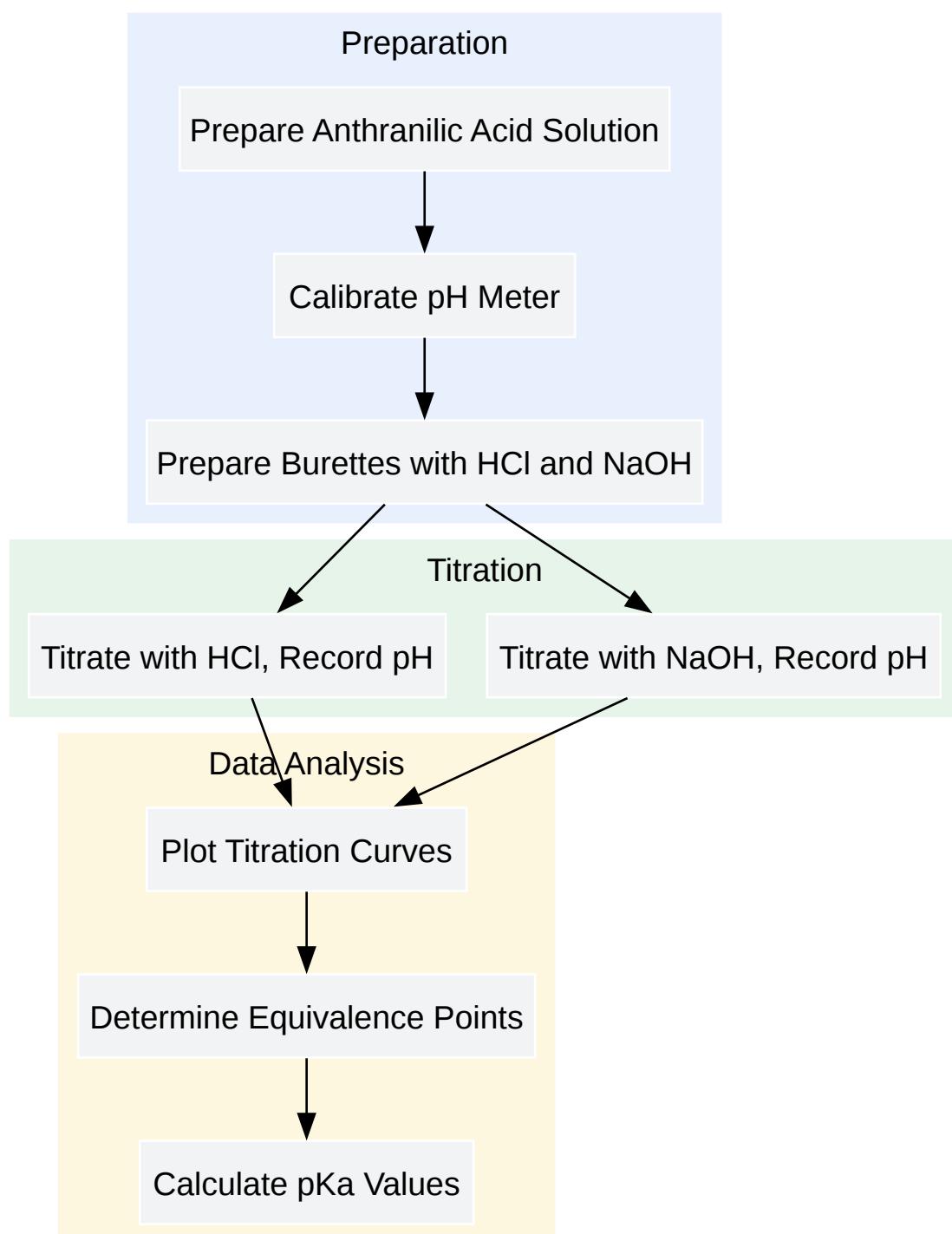
- Preparation of the Analyte Solution: Accurately weigh a known amount of **anthranilic acid** (e.g., 0.5 g) and dissolve it in a known volume of deionized water (e.g., 100 mL) in a beaker.
- Titration with Strong Acid:
 - Calibrate the pH meter using standard buffer solutions.
 - Immerse the pH electrode and a magnetic stir bar in the **anthranilic acid** solution.
 - Fill a clean burette with the standardized 0.1 M HCl solution.
 - Record the initial pH of the **anthranilic acid** solution.
 - Add the HCl solution in small increments (e.g., 0.5-1.0 mL), recording the pH after each addition.
 - Continue the titration until the pH drops significantly and then stabilizes.

- Titration with Strong Base:

- Prepare a fresh solution of **anthranilic acid** as in step 1.
 - Fill a clean burette with the standardized 0.1 M NaOH solution.
 - Record the initial pH.
 - Add the NaOH solution in small increments, recording the pH after each addition.
 - Continue the titration until the pH rises significantly and then stabilizes.

Data Analysis and Interpretation:

- Plot two titration curves: pH vs. volume of HCl added and pH vs. volume of NaOH added.
- Determine the equivalence points from the points of inflection on the curves.
- The pKa of the protonated amino group can be determined from the pH at the half-equivalence point of the titration with NaOH.
- The pKa of the carboxylic acid group can be determined from the pH at the half-equivalence point of the titration with HCl.

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Caption: Workflow for potentiometric titration of **anthranilic acid**.

Implications of Amphotericism in Drug Development and Synthesis

The amphoteric nature of **anthranilic acid** is a key factor in its widespread use in the pharmaceutical industry.[\[4\]](#)[\[15\]](#)

- Solubility and Bioavailability: The ability of **anthranilic acid** derivatives to exist in different ionization states depending on the pH of the environment is crucial for their solubility and absorption in the body. For instance, the solubility in the gastrointestinal tract can be modulated, which in turn affects the drug's bioavailability.
- Versatile Synthetic Precursor: **Anthranilic acid** is a valuable building block for a wide range of pharmaceuticals.[\[16\]](#) Its amphotericism allows for selective reactions at either the amino or the carboxylic acid group. For example, the amino group can be acylated or diazotized, while the carboxylic acid group can be esterified or converted to an amide. This versatility is exploited in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) like mefenamic acid, diuretics such as furosemide, and various other bioactive compounds.[\[2\]](#)[\[4\]](#)[\[17\]](#)
- Drug Formulation: The pH-dependent solubility and charge of drugs derived from **anthranilic acid** are important considerations in drug formulation. Understanding the pKa values helps in designing stable formulations and ensuring the drug remains in its most effective form.

Conclusion

The amphoteric nature of **anthranilic acid**, arising from the presence of both a carboxylic acid and an amino group, is a fundamental aspect of its chemistry. This dual functionality not only defines its reactivity but also underpins its significance as a versatile precursor in organic synthesis, particularly in the development of a diverse array of pharmaceutical agents. A thorough understanding of its acidic and basic properties, characterized by its pKa values, is essential for researchers and scientists working to harness the full potential of this important molecule in drug discovery and development.

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